

In-Depth Technical Guide to the Physical and Chemical Properties of Dimethipin

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Compound of Interest

Compound Name: *Dimethipin*

Cat. No.: *B166068*

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Introduction

Dimethipin, known by its IUPAC name 5,6-dimethyl-2,3-dihydro-1,4-dithiine 1,1,4,4-tetraoxide, is a chemical compound primarily used as a plant growth regulator, defoliant, and desiccant.[1][2] Its CAS Registry Number is 55290-64-7.[1] This technical guide provides a comprehensive overview of the core physical and chemical properties of **Dimethipin**, offering detailed data and standardized experimental methodologies. The information presented is intended to support research, development, and safety assessments involving this compound.

Chemical Identity and Structure

Dimethipin is a sulfone derivative with the molecular formula $C_6H_{10}O_4S_2$. [1][3]

Table 1: Chemical Identification of **Dimethipin**

Identifier	Value
IUPAC Name	5,6-dimethyl-2,3-dihydro-1,4-dithiine 1,1,4,4-tetraoxide[1][4]
CAS Number	55290-64-7[1]
Molecular Formula	C ₆ H ₁₀ O ₄ S ₂ [1][3]
Molecular Weight	210.27 g/mol [3][5]
Canonical SMILES	CC1=C(S(=O)(=O)CCS1(=O)=O)C[1]
InChI Key	PHVNLLCAQHGNKU-UHFFFAOYSA-N[1]

Physical and Chemical Properties

The physical and chemical properties of **Dimethipin** are crucial for understanding its environmental fate, behavior, and potential applications. These properties have been determined using standardized experimental protocols.

Table 2: Physical and Chemical Properties of **Dimethipin**

Property	Value
Melting Point	167-169 °C[1][6]
Boiling Point	319.8 °C (rough estimate)[6]
Water Solubility	4.6 g/L at 25 °C[1]
Vapor Pressure	3.8 x 10 ⁻⁷ mm Hg at 25 °C[1][2]
pKa	10.88[1]
Octanol-Water Partition Coefficient (log P)	-0.17[7]
Appearance	Colorless to white crystalline solid[1][8]
Odor	Mild odor[1]

Experimental Protocols

The determination of the physical and chemical properties of chemical substances like **Dimethipin** is typically performed following internationally recognized guidelines, such as those established by the Organisation for Economic Co-operation and Development (OECD) and the United States Environmental Protection Agency (EPA) Office of Prevention, Pesticides and Toxic Substances (OPPTS). These standardized methods ensure data quality and comparability.

Melting Point

The melting point of **Dimethipin** is determined using methods outlined in OECD Test Guideline 102 or EPA OPPTS 830.7200. A common technique is the capillary method, where a small, powdered sample of the substance is heated in a capillary tube, and the temperature range over which the substance melts is observed. Differential Scanning Calorimetry (DSC) is another method that can be used, which measures the heat flow to the sample as a function of temperature.

Boiling Point

The boiling point is typically determined following OECD Test Guideline 103 or EPA OPPTS 830.7220. For a substance like **Dimethipin** with a high boiling point, methods such as ebulliometry or dynamic vapor pressure measurement are suitable. These methods involve heating the liquid to determine the temperature at which its vapor pressure equals the atmospheric pressure.

Water Solubility

The water solubility of **Dimethipin** is measured according to OECD Test Guideline 105 or EPA OPPTS 830.7840. The flask method is generally used for substances with solubilities greater than 10^{-2} g/L. In this method, the substance is dissolved in water at a specific temperature until saturation is reached. The concentration of the substance in the aqueous solution is then determined analytically.

Vapor Pressure

The vapor pressure is determined using methods described in OECD Test Guideline 104 or EPA OPPTS 830.7950. Given **Dimethipin**'s low vapor pressure, a vapor pressure balance or a

gas saturation method would be appropriate. These methods measure the pressure exerted by the vapor in equilibrium with the solid or liquid phase at a given temperature.

Dissociation Constant (pKa)

The pKa value is determined following guidelines such as EPA OPPTS 830.7370. A common method is the titration method, where a solution of the substance is titrated with a standard acid or base, and the pH is measured as a function of the titrant volume. The pKa is then calculated from the titration curve.

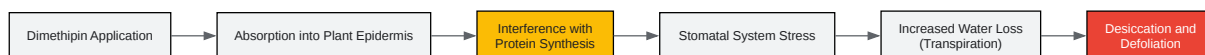
Octanol-Water Partition Coefficient (log P)

The octanol-water partition coefficient is a measure of a chemical's lipophilicity and is determined using OECD Test Guideline 107 (Shake Flask Method) or EPA OPPTS 830.7550. This involves dissolving the substance in a mixture of n-octanol and water, allowing the two phases to separate, and then measuring the concentration of the substance in each phase. The partition coefficient is the ratio of the concentration in the octanol phase to the concentration in the aqueous phase.

Mode of Action and Synthesis Workflow

Mode of Action

Dimethipin acts as a defoliant by interfering with protein synthesis in the plant's epidermis. This disruption leads to stress on the stomatal system, causing the plant to lose water, which ultimately results in desiccation and the shedding of leaves.

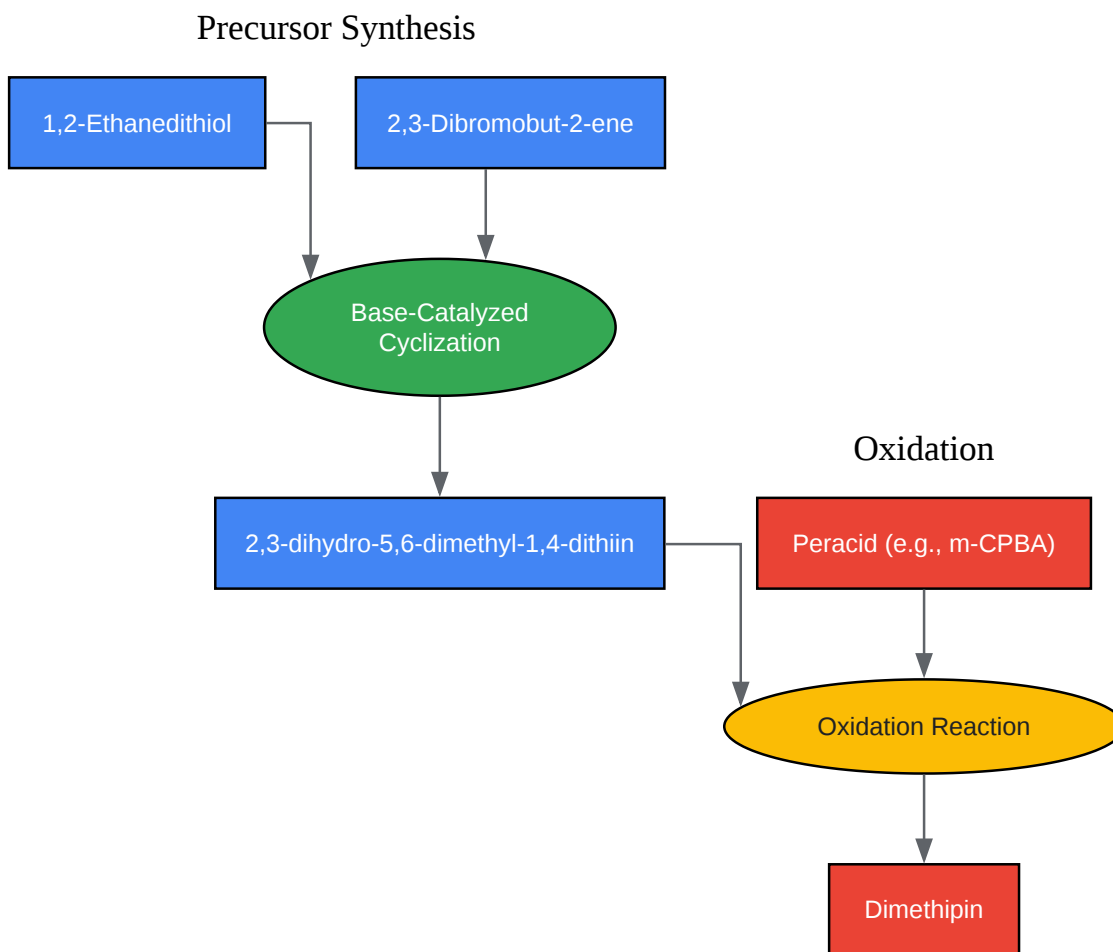


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Logical relationship of **Dimethipin**'s mode of action.

Synthesis Workflow

The synthesis of **Dimethipin** involves a multi-step process, starting with the formation of a dihydro-1,4-dithiin precursor, followed by oxidation.



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General workflow for the synthesis of **Dimethipin**.

Stability and Reactivity

Dimethipin is stable for at least one year at 20 °C. It is also stable to light for at least 7 days at 25 °C. The compound undergoes degradation in aqueous solutions, with the rate of hydrolysis being pH-dependent.

Conclusion

This technical guide has summarized the key physical and chemical properties of **Dimethipin**, providing quantitative data in a structured format. The likely experimental protocols for

determining these properties, based on established OECD and EPA guidelines, have been detailed to aid in the design and interpretation of future studies. Furthermore, visual representations of its mode of action and synthesis workflow have been provided to facilitate a deeper understanding of this compound for researchers and professionals in the field.

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